

# **Application Notes and Protocols for Photodegradation of C.I. Acid Red 183**

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest					
Compound Name:	C.I. Acid Red 183				
Cat. No.:	B1219784	Get Quote			

### For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for conducting photodegradation experiments on the azo dye **C.I. Acid Red 183**. The methodologies outlined below are synthesized from various studies and are intended to serve as a guide for researchers investigating the degradation of this and similar organic pollutants.

#### Introduction

C.I. Acid Red 183 is a synthetic azo dye widely used in the textile industry.[1] Due to its complex aromatic structure, it is resistant to conventional wastewater treatment methods, posing a significant environmental concern. Advanced Oxidation Processes (AOPs), particularly heterogeneous photocatalysis using semiconductor materials like titanium dioxide (TiO<sub>2</sub>), have shown great promise in degrading such recalcitrant organic compounds into less harmful substances.[2][3] This document details the experimental procedures for the photocatalytic degradation of C.I. Acid Red 183.

# Data Presentation: Summary of Experimental Parameters and Efficiency

The following table summarizes the key experimental parameters and degradation efficiencies for the photodegradation of C.I. Acid Red 18 (a closely related dye often used in studies) and



other similar acid dyes, providing a comparative overview of different experimental conditions.

Parameter	C.I. Acid Red 18	C.I. Acid Blue 113	C.I. Acid Red 88	Reference
Photocatalyst	TiO <sub>2</sub> /Zeolite	ZnO-Ag	TiO <sub>2</sub>	[4],[5]
Catalyst Dosage	0.88 g/L	0.15 g/L	1.0 - 2.0 g/L	,
Initial Dye Conc.	Not Specified	40 mg/L	20 - 53 mg/L	
рН	6.5	8.0	3.0	,
Irradiation Source	Not Specified	UV Lamp	UV-C	,
Reaction Time	125 min	90 min	Not Specified	,
Degradation Efficiency	96.3%	~50%	>90%	,
Kinetic Model	Second-order	Pseudo-first- order	First-order	,

### **Experimental Protocols**

## Protocol 1: Photocatalytic Degradation of C.I. Acid Red 183 using TiO<sub>2</sub>/Zeolite Nanocomposite

This protocol is based on the methodology for the degradation of C.I. Acid Red 18.

- 1. Materials and Reagents:
- C.I. Acid Red 183 (Molecular Formula: C16H11ClN4Na2O8S2·xCr)
- Titanium Dioxide (TiO2) nanoparticles
- Y-type Zeolite
- · Distilled water



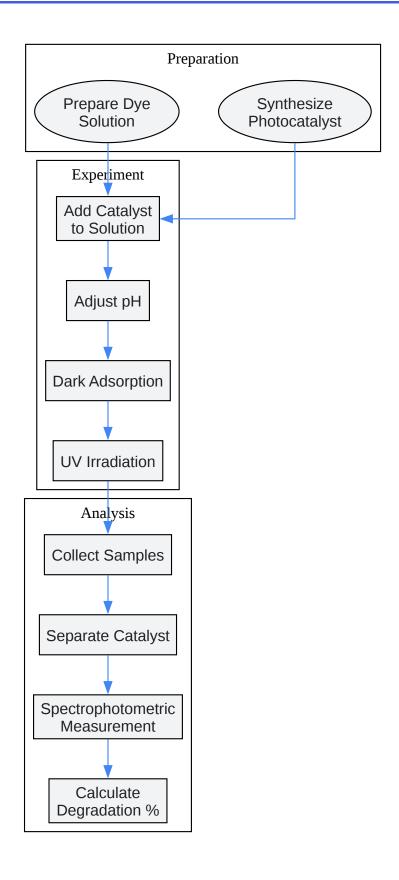
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment
- 2. Preparation of TiO<sub>2</sub>/Zeolite Photocatalyst:
- Suspend 5 g of Y-type zeolite in 100 mL of distilled water and stir for 1 hour.
- Add 5 g of TiO<sub>2</sub> nanoparticles to the zeolite suspension.
- Continue stirring for an additional 2 hours.
- Separate the resulting precipitate by centrifugation.
- · Wash the precipitate with distilled water.
- Dry the catalyst at 80°C for 10 hours.
- Calcine the dried powder at 600°C for 2 hours in a muffle furnace.
- Store the prepared photocatalyst in a desiccator.
- 3. Experimental Procedure:
- Prepare a stock solution of C.I. Acid Red 183 in distilled water.
- In a batch reactor, add the desired concentration of the photocatalyst (e.g., 0.88 g/L) to the dye solution.
- Adjust the pH of the solution to the optimal value (e.g., pH 6.5) using dilute HCl or NaOH.
- Stir the suspension in the dark for a specific period (e.g., 30 minutes) to establish adsorptiondesorption equilibrium.
- Irradiate the suspension with a suitable light source (e.g., UV lamp).
- Collect aliquots of the suspension at regular time intervals (e.g., every 15 minutes for up to 125 minutes).
- Centrifuge or filter the aliquots to remove the photocatalyst particles.



- Analyze the concentration of the remaining dye in the supernatant using a UV-Vis spectrophotometer at the maximum absorbance wavelength of the dye (around 505 nm for similar red dyes).
- 4. Data Analysis:
- Calculate the degradation efficiency (%) using the following formula: Degradation Efficiency (%) =  $[(C_0 C_t) / C_0] \times 100$  Where  $C_0$  is the initial dye concentration and  $C_t$  is the dye concentration at time t.

# Visualizations Experimental Workflow for Photodegradation



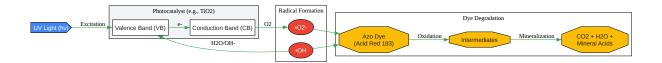


Click to download full resolution via product page

Caption: Workflow for a typical photodegradation experiment.



## Generalized Mechanism of Photocatalytic Degradation of Azo Dyes



Click to download full resolution via product page

Caption: Photocatalytic degradation mechanism of azo dyes.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Degradation of Acid Red 18 in an aqueous environment by TiO2/Zeolite nano photocatalyst [jwent.net]
- 5. Optimization of Photocatalytic Degradation of Acid Blue 113 and Acid Red 88 Textile Dyes in a UV-C/TiO2 Suspension System: Application of Response Surface Methodology (RSM) [mdpi.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Photodegradation of C.I. Acid Red 183]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b1219784#photodegradation-experiments-with-c-i-acid-red-183]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

### BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com